

Properties of Methyl Paraben-13C6 (50 µg/mL in Acetone)

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Compound Focus: Methyl Paraben-13C6

CAS No.: 1581694-95-2

Cat. No.: S883048

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This solution is an isotopically labeled analog of methylparaben, certified to a concentration of **50 µg/mL in acetone**. Its primary use is as an **internal standard** to ensure accurate quantification of common parabens in complex samples [1] [2].

- **Analytical Technique Suitability:** The solution is suitable for both **HPLC and GC** analysis [2].
- **Storage:** It should be stored at **-20°C**, and its shelf life is limited, with the expiry date provided on the label [2].
- **Safety:** This solution is flammable and poses specific hazards, including eye irritation and target organ effects on the central nervous system. Always consult the Safety Data Sheet (SDS) and use appropriate personal protective equipment (PPE) [2].

Recommended Applications & Protocol Workflow

The primary application of **Methyl Paraben-13C6** is for the precise quantification of parabens in various sample matrices. Parabens are widely used as preservatives and are also studied as endocrine-disrupting chemicals (EDCs) [3] [4].

The following diagram outlines a general analytical workflow for quantifying parabens in sample matrices like cosmetics or urine, using **Methyl Paraben-13C6** as an internal standard:

Sample Preparation

- **Spiking the Internal Standard:** Add a known, precise volume of the **Methyl Paraben-13C6** solution to every sample, blank, and calibration standard at the beginning of the preparation process. This corrects for analyte loss during sample preparation and matrix effects during analysis [4].
- **Sample Extraction & Clean-up:** The choice of method depends on the sample matrix.
 - **Cosmetics/Personal Care Products:** Weigh a representative portion and dilute or extract with a suitable solvent like methanol or acetonitrile.
 - **Complex Biological Matrices (e.g., Urine):** For complex matrices, a clean-up step is crucial. The **QuEChERS** method has been successfully applied for extracting paraben metabolites from urine, effectively reducing matrix interference [4].

Instrumental Analysis

Analysis is typically performed using **Liquid Chromatography coupled with High-Resolution Mass Spectrometry (LC-HRMS)**, such as a Triple Quadrupole-Time-of-Flight (QTOF) instrument [4].

- **Chromatography:** Use a reversed-phase C18 column. A typical mobile phase is a gradient of methanol and water, often with a modifier like formic acid or ammonium acetate.
- **Mass Spectrometry:** Operate the MS in negative ion mode for optimal paraben detection. Monitor the specific mass transition of **Methyl Paraben-13C6**, which has a **mass shift of M+5** [2]. This high mass resolution allows the internal standard to be distinguished from natural methylparaben in the sample.

Data Processing & Quantification

- **Calibration Curve:** Prepare a calibration curve using fixed amounts of the internal standard and varying amounts of native paraben analytes.
- **Quantification:** Calculate the concentration of native methylparaben in samples by comparing the ratio of its peak area to the peak area of the **Methyl Paraben-13C6** internal standard, and interpolate from the calibration curve.

Critical Experimental Considerations

- **Matrix Effects:** Co-extracted compounds from the sample can suppress or enhance the analytical signal. The use of a stable isotope-labeled internal standard like **Methyl Paraben-13C6** is the most effective way to correct for these effects [4].

- **Method Validation:** Before applying the method to real samples, validate its performance by assessing parameters such as **linearity, precision, accuracy, and sensitivity** (LOD/LOQ) to ensure reliability [4].

Key Parameters at a Glance

The table below summarizes the core information for the **Methyl Paraben-13C6** solution and its application.

Parameter	Specification / Description
Product Identity	Methyl 4-hydroxybenzoate-ring-13C6 solution [2]
Concentration/Solvent	50 µg/mL in acetone [2]
Primary Role	Internal Standard for quantification [1]
Key Feature	Mass shift: M+5 [2]
Suitable Techniques	HPLC, GC [2]
Storage	-20°C [2]
Common Application	Quantification of parabens in cosmetics, personal care products, and biological matrices for exposure assessment [3] [4]

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References

1. Paraben internal standard mix solution [sigmaaldrich.com]
2. Methyl 4-hydroxybenzoate-ring- 13 C 6 solution [sigmaaldrich.com]

3. Population-specific exposure risks from parabens and ... [sciencedirect.com]

4. QuEChERS analytical approach for monitoring endocrine ... [pmc.ncbi.nlm.nih.gov]

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